

# Cadmium iodate CAS number and chemical formula

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## An In-depth Technical Guide to Cadmium Iodate

This technical guide provides a comprehensive overview of **cadmium iodate**, including its fundamental chemical identifiers and physical properties. The information is curated for researchers, scientists, and professionals in drug development who require precise and reliable data.

### **Core Chemical Identifiers**

**Cadmium iodate** is an inorganic compound with well-defined identifiers crucial for regulatory and research purposes.



Identifier	Value
CAS Number	7790-81-0[1][2][3][4][5]
Chemical Formula	Cd(IO <sub>3</sub> ) <sub>2</sub> [1][2]
Molecular Formula	CdI <sub>2</sub> O <sub>6</sub> [3][5]
IUPAC Name	cadmium(2+) diiodate[2][3]
EC Number	232-224-1[1][2][3]
InChI	InChI=1S/Cd.2HIO3/c;22- 1(3)4/h;2(H,2,3,4)/q+2;;/p-2[2][3]
InChlKey	BJHNOFIZTODKMI-UHFFFAOYSA-L[2][3]
SMILES	[Cd+2].[O-]I(=O)=O.[O-]I(=O)=O[2]

# **Physicochemical Properties**

The following table summarizes the key physical and chemical properties of cadmium iodate.

Property	Value
Molecular Weight	462.22 g/mol [3]
Appearance	White powder[4]
Density	6.480 g/cm <sup>3</sup> [4]
Water Solubility	$(1.97 \pm 0.13) \times 10^{-3}$ mol/L at 25°C[4]
Solubility	Soluble in HNO₃ and NH₄OH[4]
Melting Point	Decomposes upon heating[4]

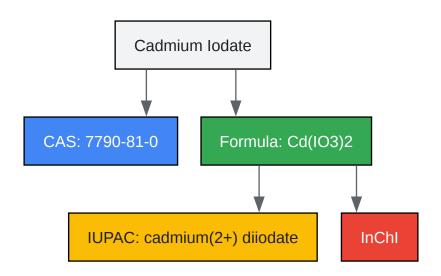
## **Experimental Data**

Detailed experimental protocols for the synthesis or application of **cadmium iodate** in signaling pathways or drug development are not readily available in the public domain. The compound is primarily recognized as an oxidizing agent[4].



## **Logical Relationship of Identifiers**

The relationship between the different chemical identifiers for **cadmium iodate** can be visualized as a hierarchical structure, where the common name is linked to its structural and formula-based representations.



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